

# An In-depth Technical Guide to the Physicochemical Properties of Menfegol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Menfegol
Cat. No.:	B1682026

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Menfegol** is a non-ionic surfactant spermicidal agent belonging to the class of polyoxyethylene ethers. Its primary application is in vaginal contraception, where it acts by disrupting the integrity of the sperm cell membrane. This technical guide provides a comprehensive overview of the known physicochemical properties of **Menfegol**. While specific quantitative data for several key parameters are not readily available in the public domain, this document extrapolates properties based on its chemical class, details the experimental protocols for their determination, and presents its mechanism of action. All quantitative data is summarized in structured tables, and its functional pathway is illustrated using a Graphviz diagram.

## Chemical Identity and Structure

**Menfegol** is chemically identified as p-menthanylphenyl polyoxyethylene (8.8) ether. As a non-ionic surfactant, it possesses a molecular structure consisting of a hydrophobic p-menthanylphenyl group and a hydrophilic polyoxyethylene chain. This amphiphilic nature is central to its spermicidal activity.

Table 1: Chemical Identification of **Menfegol**

Identifier	Value
Chemical Name	p-menthanylphenyl polyoxyethylene (8.8) ether
Synonyms	Menfegol
Chemical Class	Non-ionic surfactant, Polyoxyethylene ether
CAS Number	38193-77-0
Molecular Formula	C <sub>18</sub> H <sub>28</sub> O <sub>2</sub> (for the core hydrophobic structure)

## Physicochemical Properties

Quantitative physicochemical data for **Menfegol** is not extensively documented in publicly accessible literature. The following table summarizes the available information and indicates where data is currently unavailable. The properties of polyoxyethylene ethers suggest that **Menfegol** is likely a viscous liquid or a low-melting solid at room temperature, with solubility dependent on the length of the polyoxyethylene chain.

Table 2: Summary of Physicochemical Properties of **Menfegol**

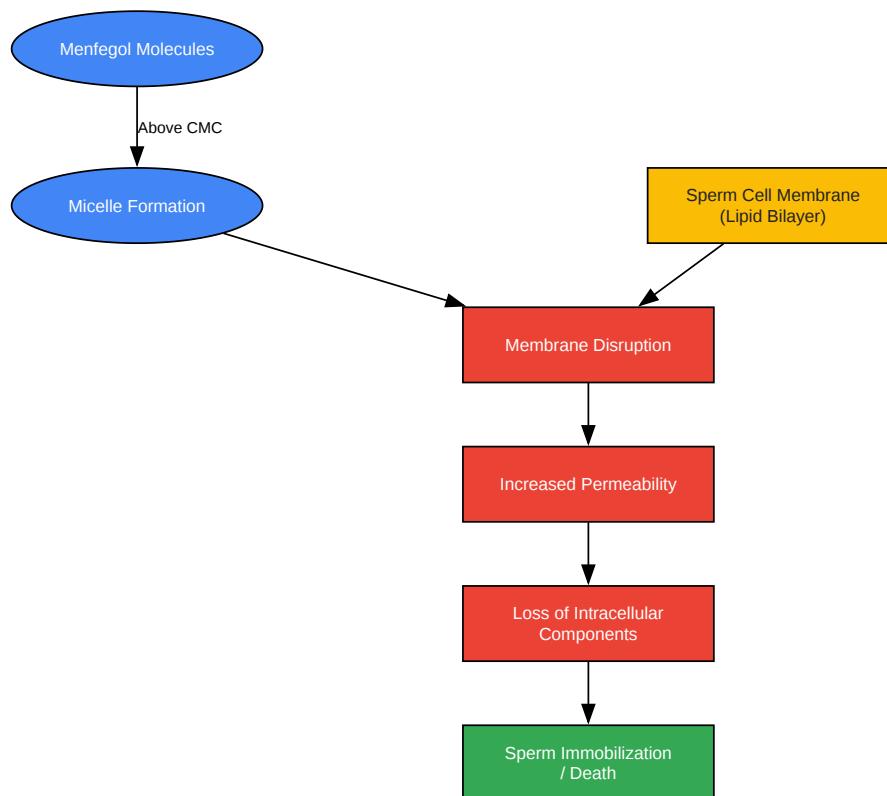
Property	Value	Notes
Molecular Weight	Data not available	Can be estimated based on the average number of ethylene oxide units.
Melting Point	Data not available	Expected to be low, characteristic of polyoxyethylene ethers. <a href="#">[1]</a>
Boiling Point	Data not available	Likely high and may decompose upon boiling.
Solubility		
- Water	Soluble (inferred)	As a surfactant, it is expected to be water-soluble, forming micelles above its critical micelle concentration. <a href="#">[2]</a>
- Organic Solvents	Data not available	Solubility in non-polar solvents is likely, given its hydrophobic moiety.
pKa	Not applicable	Menfegol is a non-ionic compound and does not have an ionizable group.
logP (Octanol-Water Partition Coefficient)	Data not available	A positive logP value is expected, indicating lipophilicity. There is a significant correlation between spermicidal potency and the partition coefficient for related non-ionic surfactants. <a href="#">[2]</a>
Critical Micelle Concentration (CMC)	Data not available	A key parameter for surfactants, representing the concentration at which micelles form. Spermicidal potency has

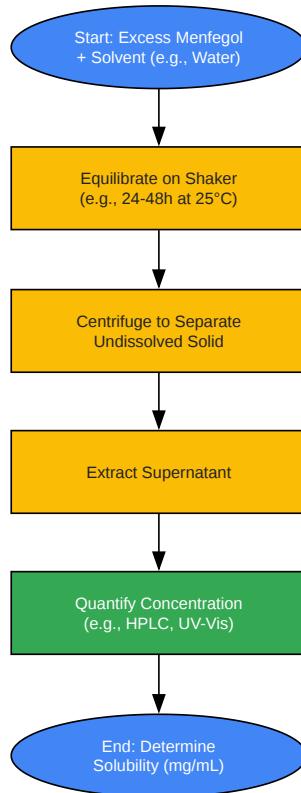
been correlated with CMC for similar compounds.[\[2\]](#)

---

## Mechanism of Action: Spermicidal Activity

**Menfegol** functions as a spermicide through its surfactant properties.[\[3\]](#) It disrupts the lipid bilayer of the sperm cell membrane, leading to increased permeability, loss of essential intracellular components, and ultimately, cell death or immobilization.[\[4\]](#) This mechanism is not based on a specific signaling pathway but rather on a direct physicochemical interaction with the cell membrane.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. mims.com [mims.com]
- 3. researchgate.net [researchgate.net]
- 4. Preformulation and Vaginal Film Formulation Development of Microbicide Drug Candidate CSIC for HIV prevention - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Menfegol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682026#physicochemical-properties-of-menfegol\]](https://www.benchchem.com/product/b1682026#physicochemical-properties-of-menfegol)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)